Technical Guide: Solubility Profile & Solvation Thermodynamics of N-(2-Hydroxyethyl)-N-methylformamide

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Compound of Interest

Compound Name:	*N-(2-Hydroxyethyl)-N-methylformamide*
CAS No.:	*1590-50-7*
Cat. No.:	*B075533*

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CAS: 1590-50-7 Synonyms: N-Formyl-N-methylethanolamine; N-Methyl-N-formylethanolamine Molecular Formula: C

H

NO

Molecular Weight: 103.12 g/mol

Executive Summary: The Amphiphilic Advantage

N-(2-Hydroxyethyl)-N-methylformamide (HMF) represents a distinct class of "hybrid" solvents. Structurally, it bridges the gap between high-polarity amides (like N-Methylformamide, NMF) and alkanolamines (like N-Methyldiethanolamine, MDEA).

For the application scientist, HMF offers a unique solubility window:

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- High Dielectric Constant: The amide moiety provides excellent solvation for ionic species and polar reactants.
- Hydrogen Bonding Network: The pendant hydroxyl group (-OH) allows for extensive hydrogen bond donation and acceptance, making it miscible with water and alcohols.
- CO

  Affinity: Like its alkanolamine analogs, HMF is a candidate for acid gas scrubbing, capable of physical and chemical absorption.

This guide details the solubility boundaries of HMF, providing experimental protocols and thermodynamic parameters to predict its behavior in complex formulations.

Physicochemical Basis of Solubility

To predict solubility without exhaustive testing, we must analyze the molecule's functional contributions to the Hansen Solubility Parameters (HSP).

Structural Solvation Analysis

- Amide Core (N-C=O): Acts as a strong Hydrogen Bond Acceptor (HBA) and dipole driver. This aligns HMF with polar aprotic solvents (DMSO, DMF).
- Hydroxyethyl Tail (-CH

  CH

  OH): Acts as both a Hydrogen Bond Donor (HBD) and Acceptor. This confers miscibility with protic solvents (Water, Methanol).
- N-Methyl Group: Introduces a minor hydrophobic region, slightly improving compatibility with chlorinated organic solvents compared to non-methylated analogs, but insufficient to solubilize in aliphatic hydrocarbons.

Estimated Hansen Solubility Parameters (HSP)

Note: Values are estimated based on Group Contribution Methods (Stefanis-Panayiotou) relative to NMF and Ethanol.

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Parameter	Symbol	Value (MPa)	Solvation Implication
Dispersion		~17.0 - 17.5	Compatible with most organic backbones.[1]
Polarity		~16.0 - 17.0	High dipole moment; immiscible with symmetric non-polars.[1]
H-Bonding		~20.0 - 22.0	Strong network requirement; drives water miscibility.[1]
Total		~28.5	High Energy Solvent

Thermodynamic Insight: The high

value indicates that HMF requires a solvent capable of breaking its self-associated H-bond network to dissolve it. Hence, hydrocarbons (low

, low

) cannot overcome the cohesive energy density of HMF.

Solubility Profile by Solvent Class

The following data summarizes the solubility behavior of HMF at 25°C.

Table 1: Quantitative & Qualitative Solubility Data

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Solvent Class	Representative Solvent	Solubility Status	LogP (Predicted)	Mechanistic Rationale
Protic Polar	Water	Miscible	-1.0 (approx)	Perfect H-bond matching (Donor/Acceptor) .[1]
Protic Polar	Methanol / Ethanol	Miscible	-	Entropy of mixing dominates; compatible H-bonding.[1]
Aprotic Polar	DMSO / DMF	Miscible	-	Dipole-dipole interactions stabilize the mixture.[1]
Chlorinated	Dichloromethane (DCM)	Soluble	-	Dipole interactions sufficient to overcome cohesion.[1]
Chlorinated	Chloroform	Soluble	-	H-bond donor (Chloroform) interacts with Amide O.
Aromatic	Toluene	Partial / Low	> 2.0	mismatch.[1] Phase separation likely at low T.
Aliphatic	Hexane / Heptane	Immiscible	> 3.0	Total HSP distance ( ) is too large.[1]
Ethers	Diethyl Ether	Limited	-	Weak polarity; insufficient to

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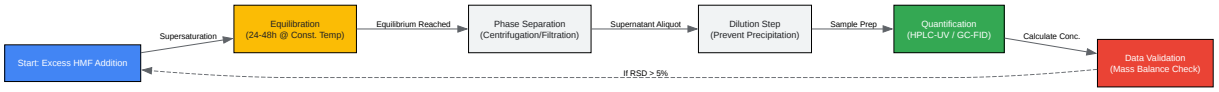
break HMF self-association.[1]

Experimental Protocol: Precise Solubility Determination

For pharmaceutical or critical engineering applications, "visual" solubility is insufficient. The following protocol ensures rigorous data generation using the Shake-Flask Method coupled with HPLC/GC.

Workflow Diagram

The following diagram illustrates the self-validating workflow for determining saturation solubility.



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Figure 1: Standardized Shake-Flask Solubility Determination Workflow.

Detailed Methodology

- Preparation: Add HMF to the target solvent until a visible second phase (droplet or emulsion) persists.
- Equilibration: Agitate at fixed temperature (e.g., 25°C ± 0.1°C) for 24–48 hours. Critical: Use a jacketed shaker to prevent temperature fluctuations which alter solubility.
- Phase Separation: Centrifuge at >3000 rpm for 10 minutes. Do not filter if the solute is viscous/liquid, as it may clog membranes; centrifugation is preferred for liquid-liquid equilibria (LLE).

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- Sampling: Carefully withdraw the supernatant.
- Dilution: Immediately dilute the supernatant into a "Universal Solvent" (e.g., Methanol) to prevent phase separation during analysis.
- Quantification:
  - GC-FID: Preferred for HMF due to its volatility and lack of strong UV chromophores.
  - Column: Polyethylene glycol (PEG) stationary phase (e.g., DB-WAX) is recommended for polar amides.

Applications & Engineering Relevance

Carbon Capture (Amine Scrubbing)

HMF acts as a sterically hindered amide/amine analog. In CO

capture:

- Physical Absorption: The amide group interacts with CO

  via dipole-quadrupole interactions.
- Chemical Absorption: The hydroxyl group increases residence time and viscosity, aiding in the capture efficiency, though the amide nitrogen is less basic than pure amines.
- Advantage: Lower heat of regeneration compared to primary amines (MEA), reducing energy costs.

Pharmaceutical Formulation

HMF serves as a cosolvent for poorly water-soluble Active Pharmaceutical Ingredients (APIs). Its miscibility with both water and moderately polar organic drugs allows it to bridge the "solubility gap" in parenteral formulations.

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